

2-Hydroxy-3-iodobenzaldehyde molecular weight and formula

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Compound of Interest

Compound Name: 2-Hydroxy-3-iodobenzaldehyde

Cat. No.: B112340

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An In-depth Technical Guide on 2-Hydroxy-3-iodobenzaldehyde

This guide provides essential chemical data for **2-Hydroxy-3-iodobenzaldehyde**, a compound relevant to researchers, scientists, and professionals in drug development.

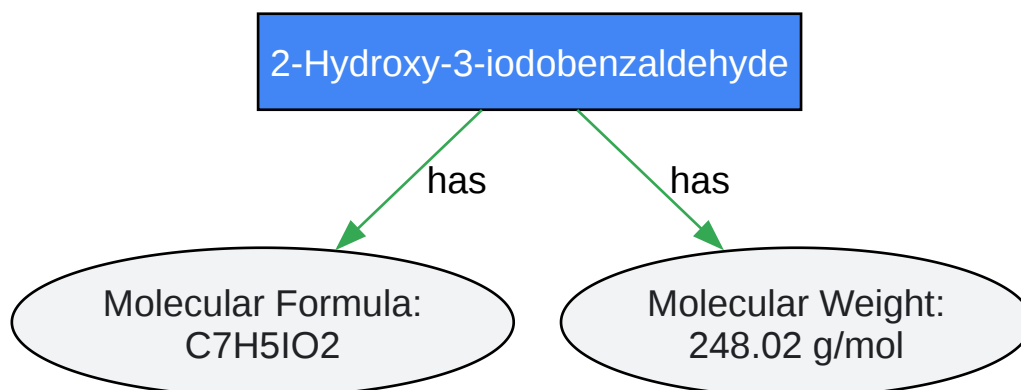
Core Chemical Properties

2-Hydroxy-3-iodobenzaldehyde is an aromatic aldehyde with hydroxyl and iodo substituents. Its chemical properties are fundamental for its application in organic synthesis. The molecular formula of this compound is C₇H₅IO₂.^{[1][2][3]} The molecular weight is approximately 248.02 g/mol.^{[1][3][4]}

Property	Value
Molecular Formula	C ₇ H ₅ IO ₂
Molecular Weight	248.02 g/mol ^{[1][3][4]}
CAS Number	23602-64-4 ^{[1][2]}
Synonyms	3-Iodosalicylaldehyde, 3-Iodo-2-hydroxybenzaldehyde ^[2]

Logical Relationship of Chemical Data

The following diagram illustrates the direct relationship between the chemical compound and its fundamental molecular properties.



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Relationship between compound and its properties.

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References

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